

Introduction to 3-Cyanobenzyl Alcohol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Cyanobenzyl alcohol

CAS No.: 874-97-5

Cat. No.: B1349315

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Chemical Identity and Structure

3-Cyanobenzyl alcohol, also known as 3-(hydroxymethyl)benzonitrile, is an aromatic organic compound featuring both a hydroxyl (-OH) and a nitrile (-C≡N) functional group attached to a benzene ring in a meta (1,3) substitution pattern.^[1]

- Chemical Formula: C₈H₇NO^{[1][2]}
- Molecular Weight: 133.15 g/mol ^{[1][2]}
- CAS Number: 874-97-5^{[1][3]}
- Structure:

Significance in Research and Development

3-Cyanobenzyl alcohol serves as a versatile bifunctional building block in organic synthesis. The hydroxyl group can be oxidized to an aldehyde or carboxylate, or participate in ether and ester formation. The nitrile group is a precursor to amines, amides, and carboxylic acids. This dual reactivity makes it a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and other complex organic molecules. Accurate knowledge of its physical

properties, particularly the boiling point, is paramount for purification via distillation, for defining reaction conditions, and for ensuring process safety and scalability.

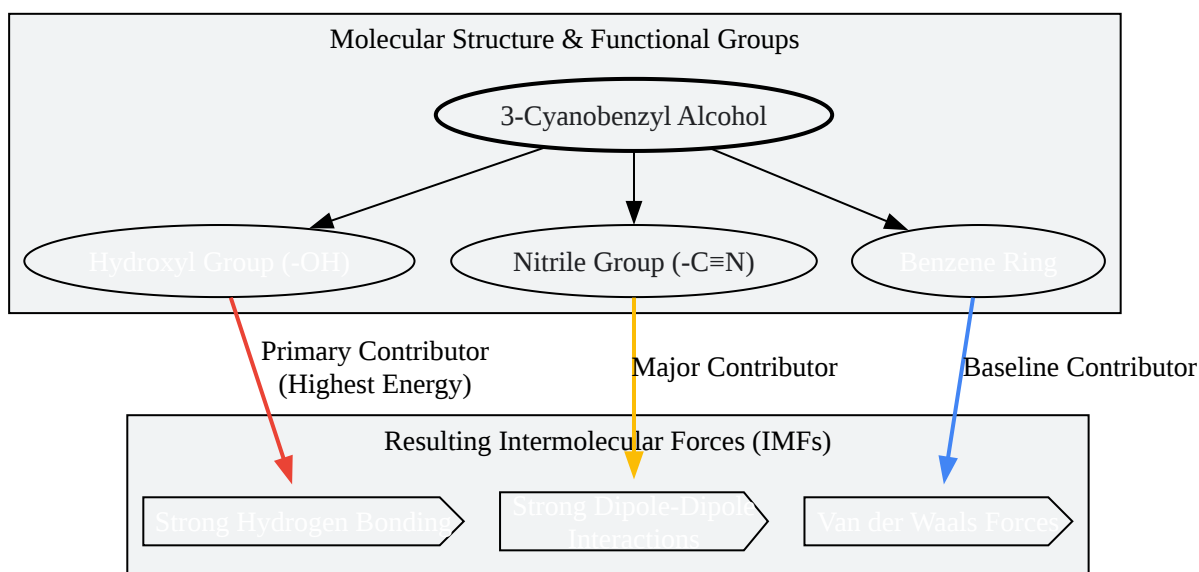
Theoretical Framework: Factors Governing Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure, initiating a phase transition to gas.^{[4][5]} This property is not an arbitrary number but a direct reflection of the energy required to overcome the intermolecular forces (IMFs) holding the liquid molecules together.^{[6][7]}

The Dominant Role of Intermolecular Forces (IMFs)

For **3-Cyanobenzyl alcohol**, three types of IMFs are operative, with their combined strength resulting in a high boiling point.

- **Hydrogen Bonding:** The presence of the hydroxyl (-OH) group is the single most significant factor.^{[8][9]} The highly polarized O-H bond allows molecules to act as both hydrogen bond donors (via the H atom) and acceptors (via the O atom's lone pairs), creating a strong attractive network that requires substantial energy to disrupt.^[10]
- **Dipole-Dipole Interactions:** The nitrile group (-C≡N) possesses a very large dipole moment due to the significant electronegativity difference between carbon and nitrogen. This, along with the polar C-O bond of the alcohol, introduces strong, permanent dipole-dipole attractions between molecules.
- **Van der Waals Forces (London Dispersion):** These temporary, induced-dipole forces exist in all molecules and increase with molecular size and surface area.^[7] The benzene ring contributes significantly to the overall Van der Waals interactions.



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The Critical Influence of External Pressure

The boiling point is pressure-dependent. A liquid boils at a lower temperature at a lower external pressure because less kinetic energy (and thus a lower temperature) is needed for the vapor pressure to match the surrounding pressure.^[11] For compounds with high atmospheric boiling points, there is a significant risk of thermal decomposition before boiling can occur. Therefore, purification is almost always performed via vacuum distillation, and boiling points are reported at reduced pressures (e.g., in mmHg or Torr).

Reported Boiling Point Data for 3-Cyanobenzyl Alcohol

A review of supplier data and chemical databases reveals that the boiling point of **3-Cyanobenzyl alcohol** is consistently reported under vacuum, underscoring its high boiling nature and potential for decomposition at atmospheric pressure.

Parameter	Value	Pressure	Source(s)
Boiling Point	165 °C	16 mmHg	Tokyo Chemical Industry[3], ChemicalBook[12][13]
Boiling Point	109-110 °C	0.1 Torr	Conier Chem&Pharma[2]
Melting Point	28-32 °C	N/A	Conier Chem&Pharma[2], ChemicalBook[13]
Molecular Weight	133.15 g/mol	N/A	PubChem[1]

Note: 1 Torr is approximately equal to 1 mmHg.

The significant difference between the two reported boiling points (165 °C vs. 109-110 °C) is a direct and expected consequence of the vast difference in the pressures at which they were measured (16 mmHg vs. 0.1 mmHg). This data is crucial for selecting appropriate conditions for vacuum distillation.

Experimental Determination of Boiling Point

The high boiling point of **3-Cyanobenzyl alcohol** necessitates specific experimental techniques. Standard atmospheric methods are unsuitable. The choice between a micro- or macro-scale method depends on the quantity of material available.

Protocol 1: Micro-Scale Boiling Point Determination (Capillary Method)

This method is ideal for small sample quantities (<1 mL) and provides a boiling range. It is based on the principle of observing vapor bubble formation and cessation under controlled heating and cooling.[5][14]

Methodology:

- Apparatus Setup:

- Attach a small test tube containing 0.5 mL of **3-Cyanobenzyl alcohol** to a thermometer using a wire or rubber band. Ensure the bottom of the test tube is level with the thermometer bulb.
- Place a small (1 mm O.D.) capillary tube, sealed at one end, into the test tube with the open end down.
- Immerse the assembly in a heating bath (e.g., a Thiele tube or an aluminum block heater) filled with a high-temperature medium like silicone oil.[\[11\]](#) The oil level must be above the sample level but below the top of the test tube.
- Heating and Observation:
 - Heat the bath slowly (1-2 °C per minute) with constant stirring.
 - As the temperature approaches the expected boiling point, a fine stream of bubbles will emerge from the inverted capillary tube as trapped air and then sample vapor escape.[\[11\]](#)
 - Causality: This continuous stream indicates that the vapor pressure of the sample has exceeded the pressure inside the capillary (external pressure + hydrostatic pressure of the liquid).
- Boiling Point Reading:
 - Once a steady stream of bubbles is observed, remove the heat source and allow the bath to cool slowly.
 - The stream of bubbles will slow and eventually stop. The exact temperature at which the liquid is drawn back into the capillary tube is the boiling point at that external pressure.[\[11\]](#)
 - Causality: At this moment, the vapor pressure of the sample is exactly equal to the external pressure, which is the definition of the boiling point.
- Self-Validation:
 - The protocol is self-validating if the process is repeatable. A second trial should yield a boiling point within 1-2 °C of the first. An observed range rather than a sharp point can indicate impurities.

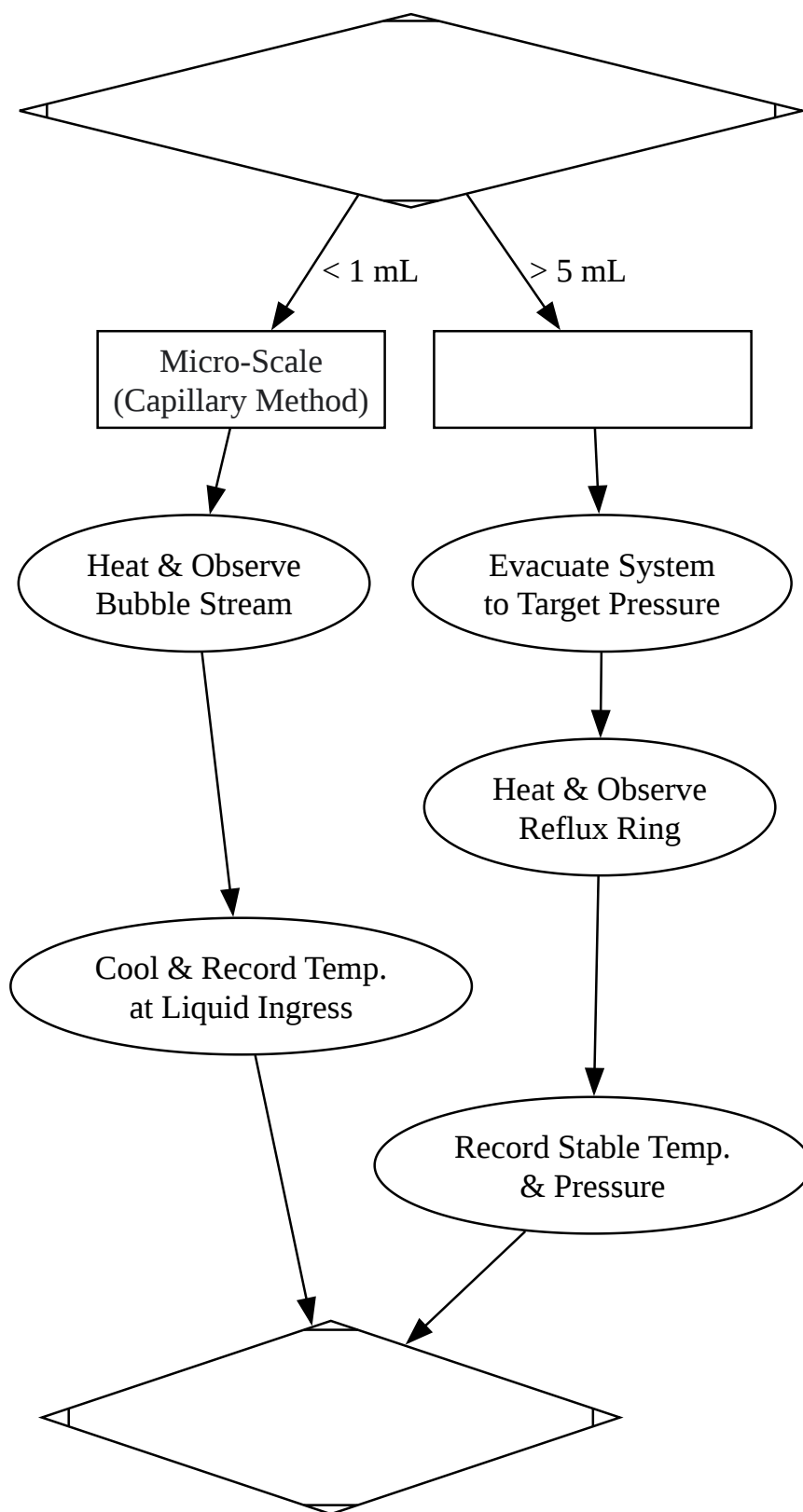
Protocol 2: Macro-Scale Determination via Vacuum Distillation

This method is used for purifying larger quantities (>5 mL) of the compound and provides a highly accurate boiling point.[4]

Methodology:

- Apparatus Setup:
 - Assemble a standard vacuum distillation apparatus using a round-bottom flask, a short-path distillation head with a thermometer, a condenser, and a receiving flask. Ensure all glassware is rated for vacuum use and is free of cracks.
 - Place a magnetic stir bar or boiling chips in the distillation flask to prevent bumping.
 - Connect the apparatus to a vacuum pump via a cold trap and a manometer to accurately measure the pressure.
- Procedure:
 - Charge the distillation flask with **3-Cyanobenzyl alcohol** (no more than two-thirds full).
 - Seal the system and slowly evacuate it to the desired pressure (e.g., 16 mmHg).
 - Begin heating the distillation flask gently using a heating mantle.
 - Observe the temperature on the thermometer. The temperature will rise and then stabilize as the vapor condenses on the thermometer bulb.
 - Causality: This stable temperature reading, observed while the liquid is actively boiling and distillate is collecting in the receiving flask, is the boiling point at the pressure measured by the manometer.
- Data Collection and Validation:
 - Record the stable temperature and the corresponding pressure from the manometer.

- A stable, narrow boiling range (e.g., 1-2 °C) during distillation is indicative of a pure compound. A wide boiling range suggests the presence of impurities.



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Comparative Analysis

To contextualize the boiling point of **3-Cyanobenzyl alcohol**, it is useful to compare it with related molecules:

- Benzyl Alcohol (C_7H_8O): Boiling point $\sim 205^\circ\text{C}$ at 760 mmHg. The addition of the electron-withdrawing nitrile group in **3-cyanobenzyl alcohol** increases molecular weight and adds a strong dipole, which is expected to raise the atmospheric boiling point significantly.
- Benzonitrile (C_7H_5N): Boiling point $\sim 191^\circ\text{C}$ at 760 mmHg. This molecule has strong dipole-dipole forces but lacks the powerful hydrogen bonding of an alcohol. The much higher boiling point of **3-cyanobenzyl alcohol** demonstrates the immense contribution of hydrogen bonding.[8]
- 4-Cyanobenzyl alcohol (p-isomer): This isomer is expected to have a very similar boiling point to the **3-cyanobenzyl alcohol** (m-isomer) as they have the same molecular weight and the same types of intermolecular forces. Minor differences can arise from slight variations in the overall molecular dipole moment and crystal packing in the solid state (affecting melting point more than boiling point).

Conclusion

The boiling point of **3-Cyanobenzyl alcohol** is a complex physical property dictated primarily by strong intermolecular forces, including hydrogen bonding, dipole-dipole interactions, and Van der Waals forces. Due to its high molecular weight and robust intermolecular network, it has a high boiling point that necessitates measurement and purification under reduced pressure to prevent thermal degradation. Reported values, such as 165°C at 16 mmHg, are consistent with its molecular structure. Accurate experimental determination requires specialized techniques like the capillary method for micro-scale analysis or vacuum distillation for macro-scale purification, providing essential data for its safe and effective use in scientific research and development.

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- To cite this document: BenchChem. [Introduction to 3-Cyanobenzyl Alcohol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1349315/docs#introduction-to-3-cyanobenzyl-alcohol>]

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